

Comprehensive Characterization and Performance Guide: Tributyl(2-cyclopropylethynyl)stannane

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Compound of Interest

Compound Name: Tributyl(2-cyclopropylethynyl)-stannane
CAS No.: 254108-69-5
Cat. No.: B6317158

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Executive Summary

Tributyl(2-cyclopropylethynyl)stannane (CAS: 17857-70-4) serves as a nucleophilic source of the cyclopropylacetylene moiety. Unlike its terminal alkyne precursor, this stannane allows for palladium-catalyzed cross-coupling under neutral conditions, avoiding the need for strong bases required in Sonogashira protocols. This guide provides the definitive NMR data to validate its synthesis and compares its performance against boronate and terminal alkyne alternatives.

Structural Characterization (NMR Data)

The structural validation of this compound relies on the disappearance of the terminal alkyne proton and the appearance of the diagnostic tributyltin alkyl multiplets.

¹H NMR Data Analysis

The spectrum is dominated by the high-field tributyltin signals, which integrate to 27 protons. The cyclopropyl protons appear upfield, often overlapping with the distal butyl methyls.

Region	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Diagnostic Note
Cyclopropyl	0.65 – 0.78	Multiplet	4H	Cyclopropyl	High-field shift due to ring strain.
Cyclopropyl	1.20 – 1.35	Multiplet	1H	Cyclopropyl	Overlaps with Sn-butyl signals.
Tin-Butyl	0.88 – 0.95	Triplet	9H	(Butyl)	Distal methyl group.
Tin-Butyl	0.95 – 1.05	Multiplet	6H		Key Diagnostic: Look for satellites ().
Tin-Butyl	1.30 – 1.38	Sextet	6H	(Butyl)	-methylene.
Tin-Butyl	1.50 – 1.60	Quintet	6H	(Butyl)	-methylene.

Critical Quality Attribute (CQA): The absence of the terminal alkyne doublet at

1.73 ppm (

) confirms complete conversion from the starting material, cyclopropylacetylene.

13C NMR Data Analysis

The introduction of the electropositive tin atom causes a characteristic shielding of the

-alkynyl carbon and deshielding of the

-alkynyl carbon compared to the terminal alkyne.

Carbon Position	Chemical Shift (, ppm)	Coupling ()	Assignment
Alkynyl	85.0 – 92.0		(Shielded)
Alkynyl	108.0 – 115.0		(Deshielded)
Cyclopropyl	-0.5 – 1.0	N/A	Cyclopropyl
Cyclopropyl	8.0 – 9.0	N/A	Cyclopropyl
Tin-Butyl	11.0		
Tin-Butyl	27.0		()
Tin-Butyl	29.1		()
Tin-Butyl	13.7	N/A	

Experimental Protocol: Synthesis & Validation

This protocol is adapted from "Preparation 58" (US Patent 7,320,994) and optimized for purity.

Reagents

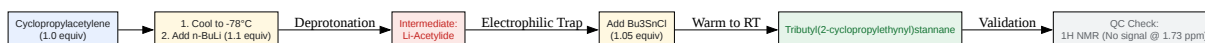
- Precursor: Cyclopropylacetylene (CAS: 6746-94-7).[\[1\]](#)[\[2\]](#)
- Base: n-Butyllithium (2.5 M in hexanes).
- Electrophile: Tributyltin chloride (CAS: 1461-22-9).

- Solvent: Anhydrous THF.

Step-by-Step Methodology

- Lithiation: Charge a flame-dried flask with cyclopropylacetylene (1.0 equiv) and anhydrous THF (0.5 M concentration). Cool to -78°C.[2]
- Deprotonation: Add n-BuLi (1.1 equiv) dropwise over 30 minutes. The solution may turn pale yellow.[3]
 - Mechanism: Formation of Lithium Cyclopropylacetylide.
- Equilibration: Warm to 0°C and stir for 30 minutes to ensure complete metallation.
- Stannylation: Cool back to -78°C. Add Tributyltin chloride (1.05 equiv) dropwise.
- Reaction: Allow the mixture to warm to room temperature overnight.
- Workup: Quench with saturated
. Extract with hexanes (to remove polar impurities). Wash organic layer with brine, dry over
, and concentrate.
- Purification (Critical): Distillation is preferred (bp ~140°C @ 0.5 mmHg) over silica chromatography, as alkynyl stannanes can undergo protodestannylation on acidic silica. If chromatography is necessary, treat silica with 2% triethylamine.

Workflow Visualization



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Caption: Synthesis workflow for Tributyl(2-cyclopropylethynyl)stannane involving lithiation and stannyl trapping.

Performance Comparison: Stannane vs. Alternatives

When introducing the cyclopropylethynyl group, researchers typically choose between the Stannane (Stille), the Terminal Alkyne (Sonogashira), or the Boronate (Suzuki).

Feature	Stannane (This Product)	Terminal Alkyne (Sonogashira)	Alkynyl Boronate (Suzuki)
Reaction pH	Neutral / Mild	Basic (Requires Amine)	Basic (Requires Carbonate)
Functional Group Tolerance	Highest (Compatible with base-sensitive groups)	Moderate (Base sensitive)	High
Reaction Rate	Fast (Transmetallation is rapid)	Moderate (Cu co-catalysis often needed)	Slow (Transmetallation is rate-limiting)
Purification	Difficult (Toxic tin byproducts)	Easy (Volatile byproducts)	Moderate
Toxicity	High (Organotin)	Low	Low
Atom Economy	Low (Loss of large group)	High	Moderate

Recommendation: Use Tributyl(2-cyclopropylethynyl)stannane when the substrate contains base-sensitive moieties (e.g., esters, labile protecting groups) or when the Sonogashira reaction fails due to copper-mediated homocoupling (Glaser coupling) of the alkyne.

References

- Synthesis & Protocol Source: Hale, J. J., et al. "Triazole derivatives as tachykinin receptor antagonists." U.S. Patent 7,320,994, Preparation 58.
- Precursor NMR Data: Corley, E. G., et al. "Cyclopropylacetylene." Organic Syntheses, 2000, 77, 231.[\[4\]](#)

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